

# 1-(2-Chloroethoxy)-4-propoxybenzene CAS number and identifiers

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## Compound of Interest

Compound Name: 1-(2-Chloroethoxy)-4-propoxybenzene

CAS No.: 915923-28-3

Cat. No.: B1437501

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An In-depth Technical Guide to **1-(2-Chloroethoxy)-4-propoxybenzene**: Synthesis, Characterization, and Applications

**Authored by: A Senior Application Scientist**

## Foreword

In the landscape of modern synthetic chemistry, the strategic design and synthesis of novel molecular scaffolds are paramount to the advancement of drug discovery and materials science. Aryl ethers, particularly those with functionalized alkyl chains, represent a class of compounds with significant potential as versatile intermediates. This guide provides a comprehensive technical overview of **1-(2-chloroethoxy)-4-propoxybenzene**, a molecule of interest for its potential as a building block in the synthesis of more complex chemical entities. We will delve into its chemical identity, a plausible and detailed synthetic pathway, robust analytical methodologies for its characterization, and a discussion of its potential applications, grounded in the context of related structures. This document is intended for researchers and professionals in the fields of chemical synthesis and drug development, offering both foundational knowledge and actionable protocols.

# Chemical Identifiers and Physicochemical Properties

A precise understanding of a compound's identity and properties is the bedrock of its application in research and development. **1-(2-Chloroethoxy)-4-propoxybenzene** is a disubstituted benzene derivative containing both an ether-linked propoxy group and a chloroethoxy group. These functionalities impart specific chemical reactivity and physical characteristics that are crucial for its use as a synthetic intermediate.

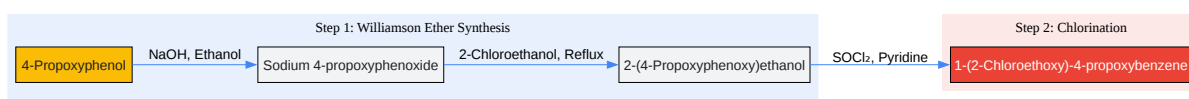
| Identifier/Property | Value                                                                | Source(s)           |
|---------------------|----------------------------------------------------------------------|---------------------|
| CAS Number          | 915923-28-3                                                          | <a href="#">[1]</a> |
| Molecular Formula   | C <sub>11</sub> H <sub>15</sub> ClO <sub>2</sub>                     | <a href="#">[1]</a> |
| Molecular Weight    | 214.69 g/mol                                                         |                     |
| IUPAC Name          | 1-(2-Chloroethoxy)-4-propoxybenzene                                  |                     |
| InChI               | 1S/C11H15ClO2/c1-2-8-13-10-3-5-11(6-4-10)14-9-7-12/h3-6H,2,7-9H2,1H3 |                     |
| InChIKey            | LECGGZPJZOZRRE-UHFFFAOYSA-N                                          |                     |
| SMILES              | CCOC1=CC=C(C=C1)OCCCI                                                |                     |
| MDL Number          | MFCD08753019                                                         | <a href="#">[1]</a> |
| Physical Form       | Solid                                                                | <a href="#">[1]</a> |
| Purity              | Typically ≥95%                                                       | <a href="#">[1]</a> |
| LogP                | 3.80                                                                 | <a href="#">[1]</a> |
| Rotatable Bonds     | 6                                                                    | <a href="#">[1]</a> |
| Storage Temperature | Room Temperature                                                     |                     |

# Synthesis of 1-(2-Chloroethoxy)-4-propoxybenzene

The synthesis of **1-(2-chloroethoxy)-4-propoxybenzene** can be logically approached through a two-step process, starting from the commercially available 4-propoxyphenol. This strategy involves an initial Williamson ether synthesis to introduce the 2-hydroxyethyl group, followed by a chlorination step to yield the final product. This approach is favored for its high efficiency and the use of readily accessible reagents.

## Synthetic Workflow

The overall synthetic pathway is depicted below:



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Caption: Synthetic pathway for **1-(2-Chloroethoxy)-4-propoxybenzene**.

## Step-by-Step Experimental Protocol

### Step 1: Synthesis of 2-(4-Propoxyphenoxy)ethanol

This step employs the classical Williamson ether synthesis, a reliable method for forming aryl ethers. The phenolic proton of 4-propoxyphenol is first deprotonated by a base to form a more nucleophilic phenoxide, which then undergoes an  $S_N2$  reaction with an alkyl halide.

- **Reaction Setup:** To a solution of 4-propoxyphenol (1 equivalent) in a suitable solvent such as absolute ethanol, add sodium hydroxide (1.1 equivalents) portion-wise with stirring.
- **Formation of Phenoxide:** Stir the mixture at room temperature for 30 minutes to ensure complete formation of the sodium 4-propoxyphenoxide.
- **Nucleophilic Substitution:** Add 2-chloroethanol (1.2 equivalents) to the reaction mixture.

- **Reaction Progression:** Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- **Extraction:** Dissolve the residue in water and extract with a suitable organic solvent, such as ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo. The crude product can be purified by column chromatography on silica gel.

## Step 2: Synthesis of **1-(2-Chloroethoxy)-4-propoxybenzene**

The final step involves the conversion of the terminal alcohol of the intermediate to a chloride. Thionyl chloride ( $\text{SOCl}_2$ ) is an excellent reagent for this transformation as the byproducts ( $\text{SO}_2$  and  $\text{HCl}$ ) are gaseous, which simplifies purification.

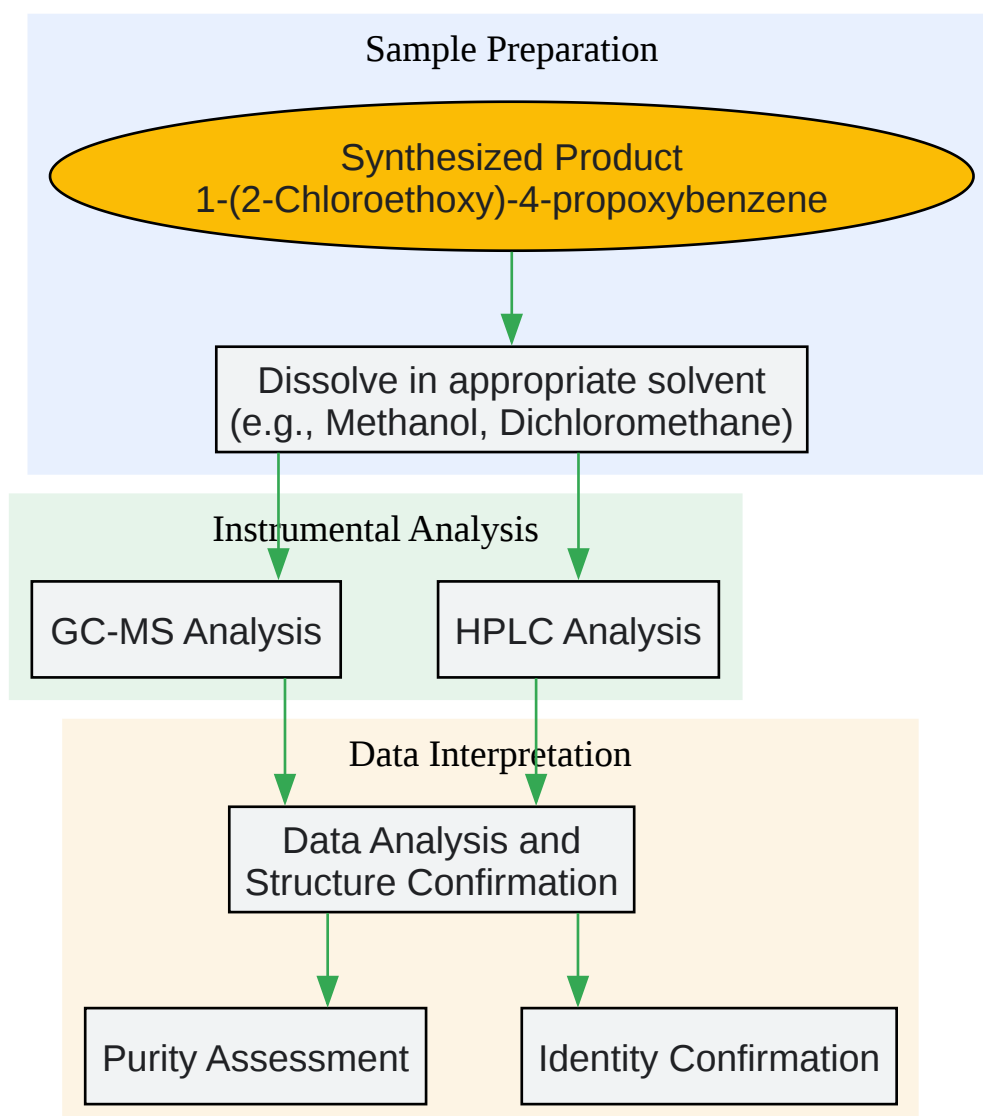
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the purified 2-(4-propoxyphenoxy)ethanol (1 equivalent) in an anhydrous solvent such as dichloromethane or toluene.
- **Addition of Reagent:** Cool the solution in an ice bath and add a small amount of a base, such as pyridine (0.1 equivalents), which acts as a catalyst.
- **Chlorination:** Add thionyl chloride (1.2 equivalents) dropwise to the cooled solution.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours, or until the reaction is complete as indicated by TLC.
- **Work-up:** Carefully quench the reaction by slowly adding it to a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Separate the organic layer, and extract the aqueous layer with the same organic solvent.

- Final Purification: Combine the organic layers, wash with water and brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield the crude **1-(2-chloroethoxy)-4-propoxybenzene**. Further purification can be achieved by recrystallization or column chromatography.

## Analytical Characterization

To ensure the identity and purity of the synthesized **1-(2-chloroethoxy)-4-propoxybenzene**, a combination of analytical techniques should be employed. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are the most suitable methods for this purpose.

## Analytical Workflow



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Caption: General workflow for the analytical characterization.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile organic compounds.

- **Sample Preparation:** Prepare a dilute solution of the sample in a volatile organic solvent like dichloromethane or ethyl acetate.

- GC Conditions (Typical):
  - Column: A non-polar capillary column (e.g., DB-5ms).
  - Injector: Split/splitless injector, typically in split mode.
  - Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) to ensure elution of the compound.
  - Carrier Gas: Helium.
- MS Conditions (Typical):
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Detector: Mass analyzer (e.g., quadrupole) scanning a mass range of  $m/z$  50-300.
- Expected Outcome: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ( $m/z$  214 and 216 in a 3:1 ratio due to the chlorine isotope) and characteristic fragmentation patterns that can be used to confirm the structure.

## High-Performance Liquid Chromatography (HPLC)

HPLC is suitable for purity determination and can be coupled with a mass spectrometer (LC-MS) for identity confirmation.

- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent.
- HPLC Conditions (Typical):
  - Column: A reverse-phase column (e.g., C18).
  - Mobile Phase: A gradient of water and an organic solvent like acetonitrile or methanol, possibly with a modifier like formic acid.<sup>[2][3]</sup>
  - Detector: UV detector set to a wavelength where the aromatic ring absorbs (e.g., 254 nm), or a mass spectrometer.

- Expected Outcome: A single major peak in the chromatogram would indicate a high-purity sample. The retention time is characteristic of the compound under the specific conditions.

## Safety, Handling, and Storage

While specific toxicity data for **1-(2-chloroethoxy)-4-propoxybenzene** is not readily available, the safety precautions should be based on the data for structurally related compounds.

Chloroethoxy and chloroethyl derivatives can be irritants and are potentially harmful.[\[4\]](#)[\[5\]](#)

- Hazard Classification (Anticipated):
  - Skin Irritant.[\[4\]](#)
  - Serious Eye Irritant.[\[4\]](#)[\[5\]](#)
  - May cause respiratory irritation.[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE):
  - Wear protective gloves, clothing, and eye/face protection.[\[4\]](#)
- Handling:
  - Use only in a well-ventilated area, preferably in a fume hood.[\[4\]](#)[\[6\]](#)
  - Avoid breathing dust, mist, or spray.[\[4\]](#)
  - Wash hands thoroughly after handling.
- Storage:
  - Store in a cool, dry, and well-ventilated place.[\[5\]](#)
  - Keep the container tightly closed.[\[5\]](#)
- Disposal:
  - Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[\[5\]](#)

## Potential Applications in Research and Development

The structure of **1-(2-chloroethoxy)-4-propoxybenzene**, featuring a reactive chloroethyl group and a stable propoxybenzene core, makes it a promising intermediate for the synthesis of more complex molecules. The chloroethoxy moiety can undergo nucleophilic substitution reactions, allowing for the introduction of various functional groups.

- **Pharmaceutical Synthesis:** Many biologically active molecules contain aryl ether motifs. This compound could serve as a precursor for the synthesis of novel drug candidates. For instance, similar structures are intermediates in the synthesis of the SGLT2 inhibitor dapagliflozin and the fungicide difenoconazole.<sup>[7][8]</sup> The chloroethoxy group can be displaced by amines, thiols, or other nucleophiles to build more elaborate structures.
- **Agrochemical Development:** The development of new pesticides and herbicides often relies on novel chemical scaffolds. The propoxybenzene moiety is present in some agrochemicals, and the reactive handle of this molecule allows for the exploration of new chemical space.
- **Materials Science:** Aryl ethers can be incorporated into polymers and other materials to modify their properties. This compound could be used to synthesize monomers for specialty polymers.

## Conclusion

**1-(2-Chloroethoxy)-4-propoxybenzene** is a chemical intermediate with considerable potential for application in synthetic chemistry. This guide has provided a detailed overview of its identity, a robust and logical synthetic strategy, appropriate analytical methods for its characterization, and a summary of its potential applications and safety considerations. The provided protocols and workflows are intended to serve as a valuable resource for researchers and scientists engaged in the synthesis and utilization of novel chemical entities.

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